

Environmental Fate and Degradation of Sodium Cyanurate: A Technical Guide

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Compound of Interest

Compound Name: *Sodium cyanurate*

Cat. No.: *B1629890*

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Executive Summary

Sodium cyanurate, a chemical intermediate and a degradation product of certain disinfectants and herbicides, can enter the environment through various pathways. Understanding its environmental fate and degradation is crucial for assessing its potential ecological impact. This technical guide provides an in-depth overview of the current scientific understanding of the hydrolysis, biodegradation, photolysis, and soil sorption of **sodium cyanurate**. It details the key microbial players and enzymatic pathways involved in its breakdown, presents available quantitative data, and outlines experimental protocols for its environmental assessment.

Introduction

Sodium cyanurate is the sodium salt of cyanuric acid. In aqueous environments, it readily dissociates, and its environmental fate is intrinsically linked to that of cyanuric acid. Cyanuric acid and its chlorinated derivatives are widely used as disinfectants, swimming pool water stabilizers, and herbicides.^[1] Consequently, these compounds can be introduced into soil and aquatic systems through direct application, industrial discharge, and agricultural runoff. This guide focuses on the transformation and transport processes that govern the persistence and ultimate fate of **sodium cyanurate** in the environment.

Chemical Properties

Property	Value	Reference
Molecular Formula	<chem>C3H2N3NaO3</chem>	[2]
Molecular Weight	151.06 g/mol	[2]
Water Solubility	Soluble	[3]
pKa (of cyanuric acid)	6.88	[4]

Environmental Fate and Degradation Pathways

The environmental persistence of **sodium cyanurate** is determined by a combination of abiotic and biotic processes.

Hydrolysis

In aqueous solution, **sodium cyanurate** rapidly dissociates to sodium and cyanurate ions. The cyanurate ion exists in equilibrium with cyanuric acid. The hydrolysis of the triazine ring of cyanuric acid itself is a key degradation step.

Quantitative Data on Hydrolysis:

While specific hydrolysis rate constants for **sodium cyanurate** are not readily available in the literature, studies on related chlorinated isocyanurates indicate that the release of chlorine and the formation of cyanuric acid are rapid processes.[\[5\]](#) The hydrolysis of cyanuric chloride, a related s-triazine, has been shown to be pH and temperature-dependent.[\[6\]](#) The hydrolysis rate is independent of pH in acidic conditions ($\text{pH} \leq 6$) and increases with pH in alkaline conditions ($\text{pH} \geq 7$).[\[6\]](#)

Compound	Condition	Rate Constant/Observation	Reference
Cyanuric Chloride	pH \leq 6	Unimolecular nucleophilic substitution (SN1) mechanism, rate independent of pH.	[6]
Cyanuric Chloride	pH \geq 7	Bimolecular nucleophilic substitution (SN2) mechanism, rate increases with pH.	[6]
Chlorinated Isocyanurates	General	Rapid equilibrium with cyanuric acid and free chlorine.	[5]

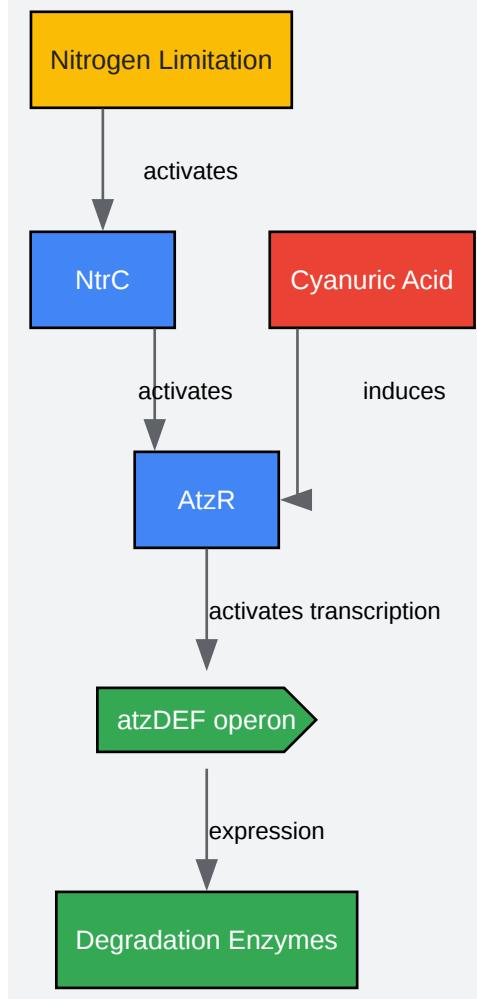
Experimental Protocol for Determining Hydrolysis Rate (Following OECD Guideline 111):

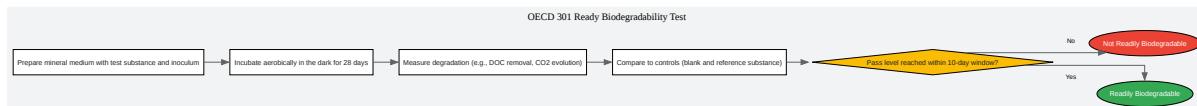
This protocol outlines a tiered approach to assess the abiotic hydrolysis of a test substance as a function of pH.

Workflow for OECD 111 Hydrolysis Study



Regulation of atzDEF operon





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